Application Note: High-Purity Isolation of Gondoic Acid from Camelina sativa Seed Oil

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Compound of Interest

Compound Name:	*8Z-eicosenoic acid*
CAS No.:	*76261-96-6*
Cat. No.:	*B212022*

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Abstract

Gondoic acid (C20:1n-9) is a long-chain monounsaturated fatty acid (LCMUFA) increasingly recognized for its anti-inflammatory properties and utility as a chemical precursor. While abundant in Jojoba oil (as wax esters), its extraction from triglyceride-based seed oils like Camelina sativa (False Flax) or Brassica napus (Rapeseed) presents unique challenges due to the presence of chemically similar C18 unsaturated fatty acids. This guide details a hybrid extraction protocol combining Supercritical Fluid Extraction (SFE), Molecular Distillation, and Urea Complexation to achieve purities >90%.

Introduction & Scientific Rationale

The Target Molecule

- Systematic Name:cis-11-Eicosenoic acid
- Shorthand: 20:1n-9
- Molecular Weight: 310.51 g/mol

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- Boiling Point: ~370°C (Atmospheric), ~170°C (at 1-2 mmHg)

Source Selection: Why Camelina sativa?

While Jojoba oil contains higher percentages of gondoic acid (~70%), it exists as liquid wax esters (fatty acid + fatty alcohol), requiring complex separation of the alcohol fraction. Camelina sativa oil (15–20% gondoic acid) exists as triacylglycerols (TAGs), allowing for standard transesterification and glycerol removal, making it a more versatile feedstock for general lipid labs.

Mechanism of Action

Recent studies indicate gondoic acid exerts potent anti-inflammatory effects by modulating the PKCθ/ERK/STAT3 axis, distinct from the pathways utilized by Omega-3 PUFAs.

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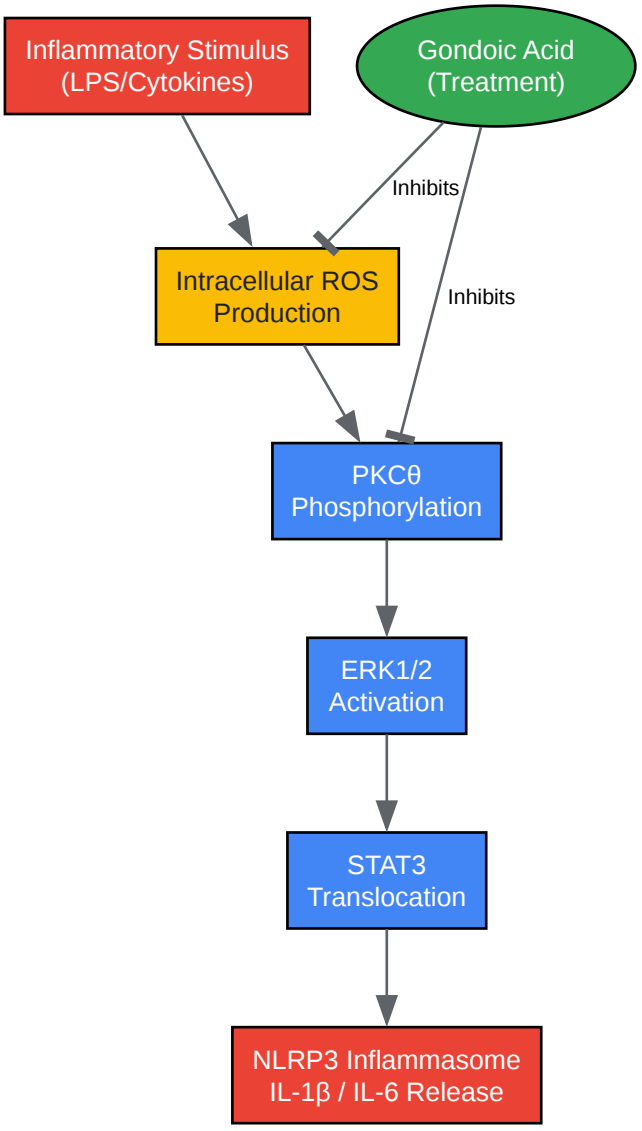

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Figure 1: Proposed anti-inflammatory signaling pathway of Gondoic Acid. The molecule mitigates inflammation by intercepting ROS generation and downstream kinase phosphorylation.

Experimental Protocol

Phase 1: Crude Oil Extraction (Supercritical CO_2)

Rationale: SFE avoids thermal degradation and toxic solvent residues (hexane) common in Soxhlet extraction, preserving the cis-configuration.

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Equipment: Supercritical Fluid Extractor (e.g., Waters SFE Bio-Botanical System) Input: 500g Dried, milled Camelina sativa seeds (<5% moisture).

- Loading: Load milled seeds into the extraction vessel.
- Parameters:
  - Pressure: 350 bar (High pressure favors triglyceride solubility).
  - Temperature: 50°C.
  - CO_2 Flow Rate: 25 g/min .
  - Co-solvent: None required (Triglycerides are soluble in SC-CO_2 at >300 bar).
- Collection: Collect crude oil in the separator vessel at 50 bar/40°C.
- Yield Check: Gravimetric analysis (Expected yield: 30–35% by weight).

Phase 2: Derivatization (FAME Preparation)

Rationale: Fatty acids must be converted to Fatty Acid Methyl Esters (FAMEs) to increase volatility for distillation and reduce hydrogen bonding.

- Reaction: Dissolve 100g Crude Oil in 300mL Methanol containing 1% NaOH (catalyst).
- Conditions: Reflux at 60°C for 60 minutes.
- Quench: Stop reaction with 100mL 1N HCl.
- Extraction: Extract FAMEs with 200mL Heptane. Wash organic layer 3x with deionized water to remove glycerol and salt.
- Drying: Dry over anhydrous Na_2SO_4 and evaporate solvent under vacuum.

Phase 3: Enrichment via Molecular Distillation

Rationale: This is the critical step. C18 FAMEs (Oleic/Linoleic) boil at lower temperatures than C20 FAMEs (Gondoic). We utilize this boiling point differential (~20°C ΔT) under high vacuum.

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Equipment: Wiped-Film Molecular Still (Short Path Distillation).

Stage	Pressure (mbar)	Evaporator Temp (°C)	Condenser Temp (°C)	Distillate Composition (Light Phase)	Residue Composition (Heavy Phase)
Degassing	10.0	80	20	Residual Solvents	FAMEs
Cut 1 (C16/C18)	0.01	110–120	20	C16:0, C18:1, C18:2, C18:3 (Discard or store)	Enriched C20+ Fraction (Target)
Cut 2 (C20)	0.01	145–155	40	C20:1 (Gondoic), C20:0 (Collect)	C22+, Sterols, Pigments

Protocol:

- Feed the FAME mixture into the still at a controlled rate (e.g., 2 mL/min).
- Pass 1: Set evaporator to 120°C. The light fraction (distillate) will contain the bulk of Oleic and Linolenic acids. The Residue contains the Gondoic acid.
- Pass 2: Re-run the Residue from Pass 1. Set evaporator to 150°C. The Distillate is now the Gondoic Acid enriched fraction.

Phase 4: Purification via Urea Complexation

Rationale: Distillation separates by chain length (C18 vs C20). Urea complexation separates by saturation/geometry. Saturated FAMEs (C20:0 Arachidic) form solid complexes easily. Mono-enes (C20:1) form complexes less easily. Di/Tri-enes (C20:2/3) stay in solution.

Goal: Remove residual saturated Arachidic acid (C20:0) and highly unsaturated contaminants. [1][2]

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- Solution Prep: Dissolve 10g of "Cut 2" distillate in 50mL Methanol.
- Urea Addition: Add 20g Urea (Ratio 2:1 Urea:FAME). Heat to 60°C until clear.
- Crystallization (Step A - Removal of Saturates):
  - Cool slowly to 25°C.
  - Hold for 4 hours.
  - Filter: The solid crystals contain mostly Saturated C20:0. Keep the Filtrate.
- Crystallization (Step B - Recovery of Gondoic Acid):
  - Cool the filtrate further to -5°C (or add more urea if yield is low).
  - At this low temperature, Gondoic Acid (C20:1) will form a urea complex, while any remaining PUFAs (C18:3 carryover) remain in the liquid.
  - Filter: Collect the Solid Crystals.
- Recovery: Dissolve the crystals in warm water (60°C) and extract with Heptane. Evaporate Heptane to obtain purified Methyl Gondoate.

Analytical Validation (GC-FID)

Trustworthiness: Every batch must be validated against a standard.

System: Agilent 7890 or equivalent with FID. Column: CP-Sil 88 or SP-2560 (100m x 0.25mm x 0.2µm) - Highly polar column required for cis/trans separation.

Method Parameters:

- Carrier Gas: Helium @ 1.0 mL/min.[3]
- Injector: 250°C, Split 50:1.
- Oven Program:

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- 140°C hold 5 min.
- Ramp 4°C/min to 240°C.
- Hold 15 min.

- Detection: FID @ 260°C.

Expected Retention Order:

- C18:1n-9 (Oleic) ~ 22.5 min
- C18:3n-3 (Linolenic) ~ 24.8 min
- C20:0 (Arachidic) ~ 26.1 min[1]
- C20:1n-9 (Gondoic) ~ 26.8 min (Target Peak)

Workflow Summary

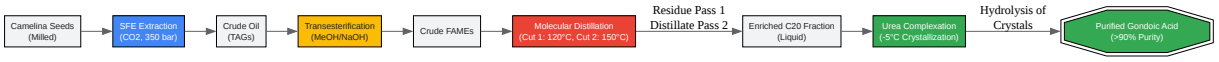

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Figure 2: Integrated workflow for the isolation of Gondoic Acid from seed oils.

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